

Technical Guide: Solubility of Basic Blue 77 in Water and Ethanol

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Compound of Interest

Compound Name: Basic blue 77

Cat. No.: B1172070

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Audience: Researchers, scientists, and drug development professionals.

Core Topic: An in-depth examination of the solubility characteristics of **Basic Blue 77** in aqueous and ethanolic solutions.

Introduction

Basic Blue 77, identified by the CAS Number 12270-15-4, is a synthetic dye.^{[1][2][3][4][5]} This technical guide provides a summary of the available information regarding its solubility in two common laboratory solvents: water and ethanol. It is important to distinguish **Basic Blue 77** from the more extensively documented Basic Blue 7 (CAS No. 2390-60-5), as they are distinct chemical entities. This guide focuses exclusively on **Basic Blue 77**.

Physicochemical Properties of Basic Blue 77

A comprehensive search of publicly available technical data sheets and safety data sheets (SDS) did not yield specific quantitative data on the solubility of **Basic Blue 77** in water or ethanol. The information is largely qualitative or unavailable from supplier and regulatory databases.

Table 1: Summary of Available Physicochemical Data for **Basic Blue 77**

Property	Data
Chemical Name	Basic Blue 77
CAS Number	12270-15-4
Synonyms	Aizen Cathilon Blue CD-FRLH, Cathilon CD-FRLH, Sandocryl Brilliant Blue B-BLE, Sevron Blue ER, Yoracryl Brilliant Blue R[2]
Molecular Formula	Not consistently reported
Molecular Weight	Not consistently reported
Appearance	Solid or liquid[3]
Purity	Often cited as $\geq 95\%$ or 99% by suppliers[2]
Solubility in Water	No quantitative data available.
Solubility in Ethanol	No quantitative data available.

Note: The lack of consistent reporting for molecular formula and weight suggests potential variability in the commercial product or a lack of comprehensive characterization in publicly accessible documents.

Experimental Protocol for Solubility Determination

Given the absence of specific solubility data for **Basic Blue 77**, a general experimental protocol for determining the solubility of a dye is provided below. This method can be adapted to quantitatively assess the solubility of **Basic Blue 77** in water, ethanol, and other relevant solvents.

Objective: To determine the saturation solubility of **Basic Blue 77** in water and ethanol at a specified temperature (e.g., 25°C).

Materials:

- **Basic Blue 77** powder
- Deionized water

- Absolute ethanol
- Analytical balance
- Volumetric flasks
- Magnetic stirrer and stir bars
- Thermostatically controlled water bath or incubator
- Spectrophotometer (UV-Vis)
- Centrifuge
- Syringe filters (e.g., 0.45 μm pore size)

Methodology:

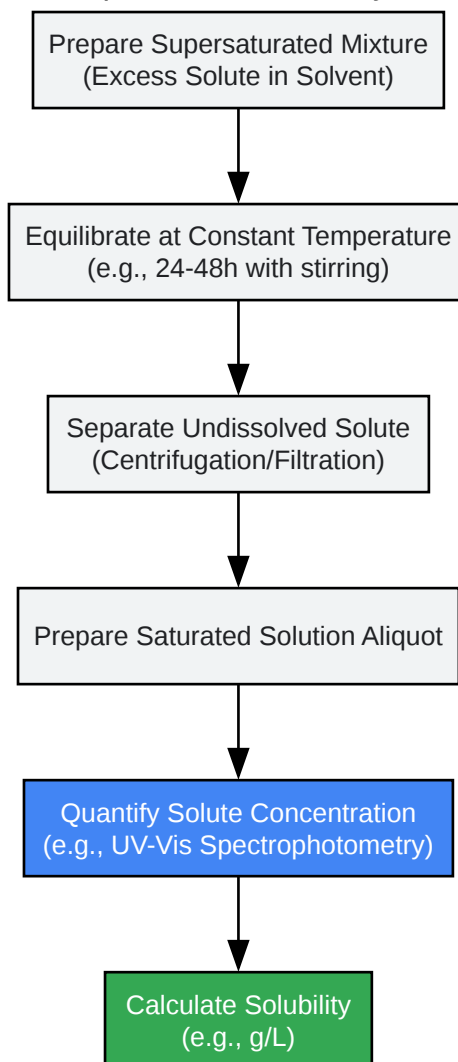
- Preparation of Supersaturated Solutions:
 - Accurately weigh an excess amount of **Basic Blue 77** powder and add it to a known volume of the solvent (water or ethanol) in a sealed container.
 - Agitate the mixture vigorously using a magnetic stirrer at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, cease agitation and allow the suspension to settle.
 - To separate the undissolved solid, centrifuge an aliquot of the supersaturated solution at a high speed.
- Preparation of Saturated Solution for Analysis:
 - Carefully withdraw the supernatant, ensuring no solid particles are disturbed.
 - For further clarification, pass the supernatant through a syringe filter.

- Quantification of Dissolved Solute:
 - Prepare a series of standard solutions of **Basic Blue 77** of known concentrations in the respective solvent.
 - Measure the absorbance of these standards at the wavelength of maximum absorbance (λ_{max}) for **Basic Blue 77** using a UV-Vis spectrophotometer.
 - Construct a calibration curve by plotting absorbance versus concentration.
 - Accurately dilute the clear, saturated filtrate and measure its absorbance.
 - Using the calibration curve, determine the concentration of **Basic Blue 77** in the saturated solution.
- Calculation of Solubility:
 - Calculate the solubility in units such as g/L or mg/mL based on the concentration determined from the calibration curve and the dilution factor used.

Logical Workflow for Solubility Assessment

The following diagram illustrates the general workflow for determining the solubility of a chemical compound like **Basic Blue 77**.

Workflow for Experimental Solubility Determination



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Workflow for Solubility Determination

Signaling Pathways and Experimental Workflows

A thorough review of the scientific literature did not reveal any established signaling pathways or specific, complex experimental workflows directly involving **Basic Blue 77**. Its primary documented application is as a colorant. Therefore, no signaling pathway diagrams can be provided at this time.

Conclusion

There is a significant lack of publicly available, quantitative data on the solubility of **Basic Blue 77** in water and ethanol. For researchers and drug development professionals requiring this information for formulation or experimental design, it is recommended to determine the solubility empirically. The provided experimental protocol offers a standard methodology for such a determination. Future studies are needed to characterize the physicochemical properties of **Basic Blue 77** more comprehensively.

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